

Spectroscopic data (NMR, MS) for Nardosinonediol characterization

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Compound of Interest

Compound Name: Nardosinonediol

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Characterization of Nardosinonediol: A Spectroscopic Approach

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This technical guide provides a comprehensive overview of the spectroscopic data and experimental protocols essential for the characterization of **Nardosinonediol**, a significant sesquiterpenoid. The information presented is curated for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Spectroscopic Data for Nardosinonediol

The structural elucidation of **Nardosinonediol** is primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR data provide a detailed map of the molecular structure. The chemical shifts (δ) are reported in parts per million (ppm). While specific data for **Nardosinonediol** was

not found in the immediate search, the following represents a general format for its presentation based on typical characterization studies.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Nardosinonediol**

Position	δC (ppm)	δH (ppm), mult. (J in Hz)
1		
2		
3		
4		
5		
6		
7		
8		
9		
10		
11		
12		
13		
14		
15		

Note: Specific chemical shift and coupling constant values for **Nardosinonediol** are pending experimental determination or location in detailed supplementary materials of referenced literature.

Mass Spectrometry Data

Mass spectrometry provides information on the molecular weight and elemental composition of **Nardosinonediol**, and its fragmentation pattern offers clues to its substructures.

Table 2: High-Resolution Mass Spectrometry (HR-MS) Data for **Nardosinonediol**

Ion	Calculated m/z	Measured m/z	Molecular Formula
[M+H] ⁺	253.1798	-	C ₁₅ H ₂₅ O ₃
[M+Na] ⁺	275.1618	-	C ₁₅ H ₂₄ NaO ₃

Note: Measured m/z values would be obtained from experimental data.

Table 3: Key MS/MS Fragmentation Data for **Nardosinonediol**

Precursor Ion (m/z)	Fragment Ions (m/z)	Neutral Loss
253.1798	-	-
-	-	-
-	-	-

Note: Specific fragmentation data is dependent on the ionization technique and collision energy used.

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent on meticulous experimental procedures. The following are detailed methodologies based on standard practices for the characterization of natural products like **Nardosinonediol**.

NMR Spectroscopy

- **Sample Preparation:** A sample of purified **Nardosinonediol** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, CD₃OD, or DMSO-d₆) in a 5 mm NMR tube.

- Instrumentation: NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400, 500, or 600 MHz) equipped with a cryoprobe for enhanced sensitivity.
- 1D NMR: ^1H and ^{13}C NMR spectra are acquired using standard pulse sequences.
- 2D NMR: To establish connectivity and spatial relationships, a suite of 2D NMR experiments are performed, including:
 - COSY (Correlation Spectroscopy): To identify ^1H - ^1H spin-spin couplings.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C nuclei.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range correlations between ^1H and ^{13}C nuclei (2-3 bonds).
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the spatial proximity of protons.
- Data Processing: The acquired data is processed using appropriate software (e.g., MestReNova, TopSpin) involving Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

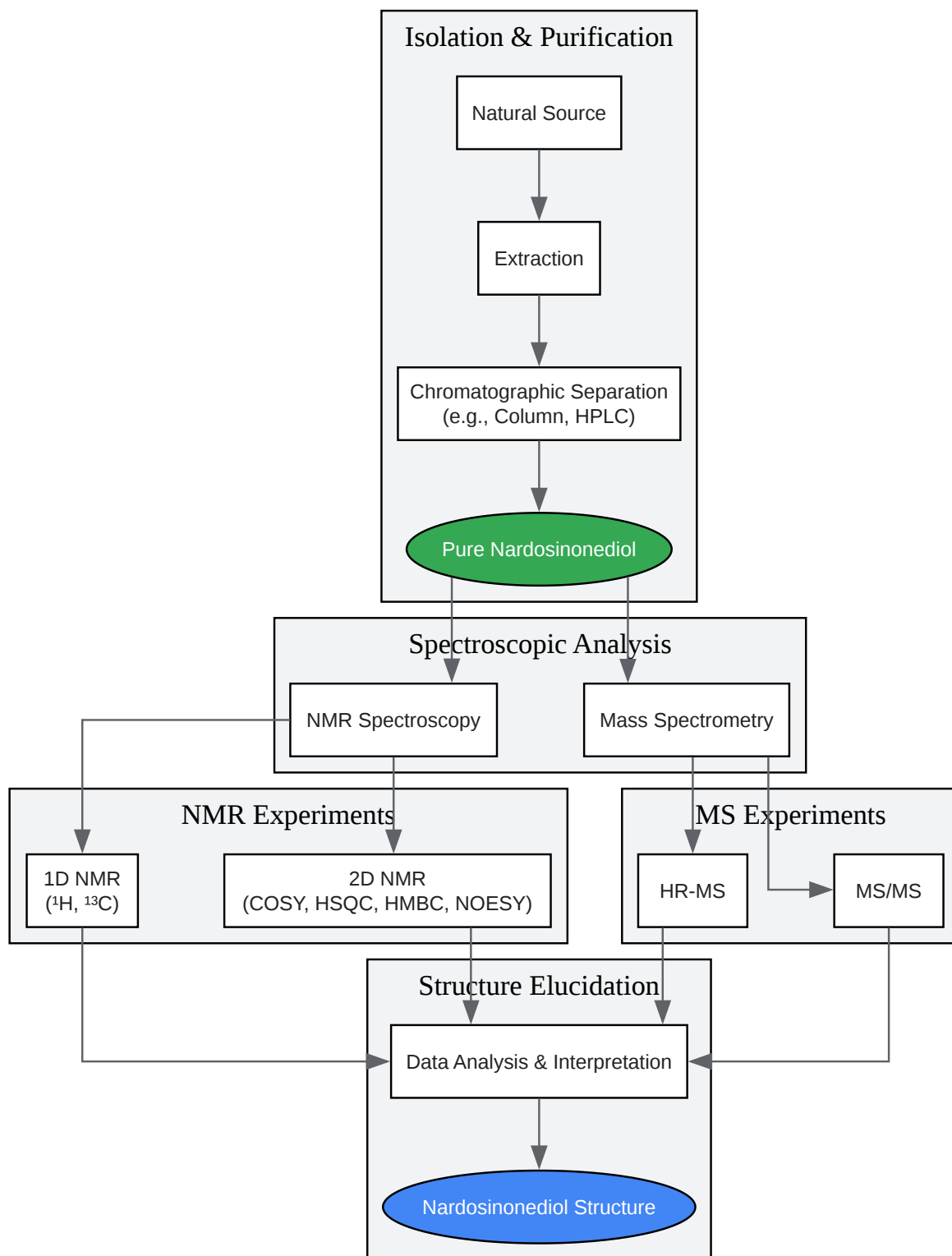
Mass Spectrometry

- Sample Preparation: A dilute solution of **Nardosinonediol** is prepared in a suitable solvent (e.g., methanol, acetonitrile).
- Instrumentation: High-resolution mass spectra are typically acquired on a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap mass spectrometer coupled with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source.
- Data Acquisition:
 - Full Scan MS: To determine the accurate mass of the molecular ion and its adducts.

- Tandem MS (MS/MS): The molecular ion is isolated and subjected to collision-induced dissociation (CID) to generate fragment ions, providing structural information.
- Data Analysis: The mass spectra are analyzed to determine the elemental composition from the accurate mass and to propose fragmentation pathways that are consistent with the structure of **Nardosinonediol**.

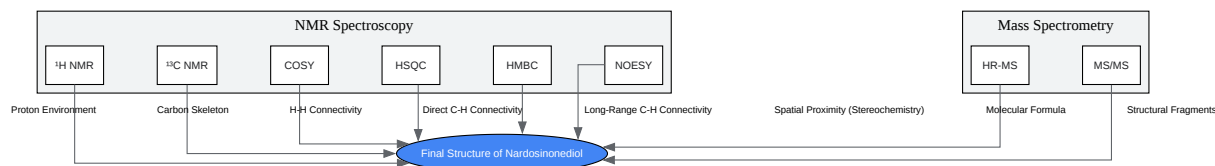
Visualizations

The following diagrams illustrate the workflow and logical connections in the spectroscopic characterization of **Nardosinonediol**.



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Experimental workflow for the characterization of **Nardosinonediol**.



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